

Application Notes and Protocols for Studying Sensory Processing Pathways with DIANA

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Introduction

Direct Imaging of Neuronal Activity (**DIANA**) is a high-resolution functional magnetic resonance imaging (fMRI) technique developed to directly measure neuronal activity, offering a significant increase in temporal and spatial resolution compared to conventional Blood Oxygen Level-Dependent (BOLD) fMRI.[1][2] This methodology has been applied to study sensory processing pathways in preclinical models, providing insights into the rapid, sequential activation of different brain regions in response to sensory stimuli.

However, it is crucial to note that the **DIANA** technique has been a subject of scientific debate regarding its reproducibility. The original seminal paper published in Science in 2022 has since been retracted.[3] Subsequent research has suggested that the observed signals may be attributable to a phenomenon known as pseudo-steady state (PSS) oscillations rather than direct neuronal activity.[4][5] This document provides an overview of the **DIANA** methodology as reported in studies of sensory processing pathways, with the important caveat of the ongoing scientific discussion surrounding its validity.

Quantitative Data Summary

The following tables summarize quantitative data from **DIANA** fMRI studies investigating the forelimb somatosensory pathway in anesthetized mice.

Table 1: **DIANA** fMRI Acquisition Parameters

Parameter	Value
Magnetic Field Strength	7 T, 9.4 T, or 11.7 T
Temporal Resolution (TR)	5 ms
Echo Time (TE)	2 ms
Flip Angle (FA)	4° - 4.6°
Spatial Resolution	0.2 mm x 0.2 mm x 0.8 mm or 0.22 mm x 0.22 mm x 1.0 mm
Field of View (FOV)	25.6 mm x 12.8 mm or 16 mm x 16 mm

Data compiled from multiple studies.[\[6\]](#)

Table 2: Peak **DIANA** Response Latencies in the Mouse Forelimb Sensory Pathway

Brain Region	Peak Latency (ms)	Signal Change (%)
Ventral Posterolateral Nucleus (VPL) of the Thalamus	22.5 ± 1.91	~0.19
Primary Somatosensory Cortex, Forelimb Region (S1FL)	47.9 ± 1.99	~0.20

Data from forelimb electrical stimulation studies in anesthetized mice at 7 T.[\[6\]](#)

Experimental Protocols

This section details the methodology for using **DIANA** fMRI to study the forelimb sensory processing pathway in anesthetized mice.

Animal Preparation and Anesthesia

- Animal Model: Adult male mice (e.g., C57BL/6) are typically used.

- **Anesthesia:** Anesthesia is induced and maintained to ensure the animal remains stationary and physiologically stable throughout the experiment. A common approach involves an initial intraperitoneal injection of a ketamine/xylazine mixture, followed by continuous intravenous infusion to maintain a stable anesthetic depth.
- **Physiological Monitoring:** Monitor and maintain the animal's vital signs, including body temperature and respiration rate, within a stable physiological range.

Sensory Stimulation

- **Stimulation Type:** Electrical stimulation of the forelimb.
- **Electrode Placement:** Place electrodes on the forepaw of the mouse.
- **Stimulation Parameters:**
 - **Strength:** 1 mA
 - **Duration:** 1 ms
 - **Frequency:** 4 Hz
 - **Interstimulus Interval:** 250 ms (composed of 100 ms pre-stimulation, 1 ms stimulation, and 149 ms post-stimulation).
- **Trial Structure:** Apply stimuli multiple times, corresponding to the number of phase-encoding lines in the fMRI acquisition (e.g., 72 times). A rest period (e.g., 90 seconds every 5 trials) is incorporated to minimize neural adaptation. A total of 40 trials per mouse is a reported number for analysis.[\[6\]](#)

DIANA fMRI Data Acquisition

- **MRI System:** A high-field animal MRI scanner (e.g., 7 T, 9.4 T, or 11.7 T) is required.
- **Pulse Sequence:** A Spoiled Gradient Recalled Echo (SPGRE) sequence is the basis of the **DIANA** method.[\[1\]](#)
- **Acquisition Parameters:** Utilize the parameters outlined in Table 1.

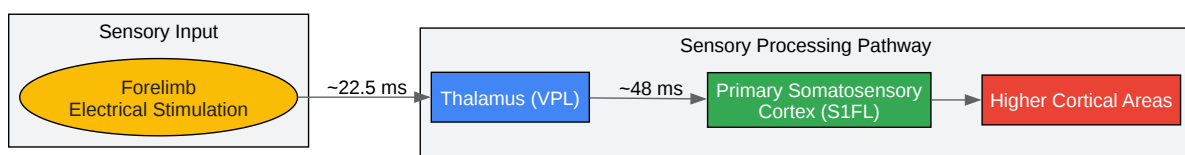
- **Slice Positioning:** Position the imaging slices to cover the brain regions of interest in the forelimb sensory pathway, such as the VPL of the thalamus and the S1FL.

Data Analysis: Spatiotemporal Activation Mapping

- **Preprocessing:**
 - **Temporal Smoothing:** Apply a temporal smoothing kernel (e.g., 15 ms) to the time series data.
 - **Linear Detrending:** Remove linear drifts from the time series.
- **Activation Mapping:**
 - **Spatial Smoothing:** Apply a median filter (e.g., 5-voxel kernel) for spatial smoothing.
 - **Statistical Comparison:** Perform a voxel-wise comparison of each image in the post-stimulation period against a baseline (mean of the pre-stimulation signal) using a paired t-test.
 - **Thresholding:** Display voxels with positive t-values that meet a statistical significance criterion (e.g., $p < 0.05$) and a minimum cluster size (e.g., > 5 voxels).
- **Latency Analysis:** The peak of the **DIANA** response time is used to create spatiotemporal activation maps, where different colors can represent the timing of peak responses in different brain regions.

Visualizations

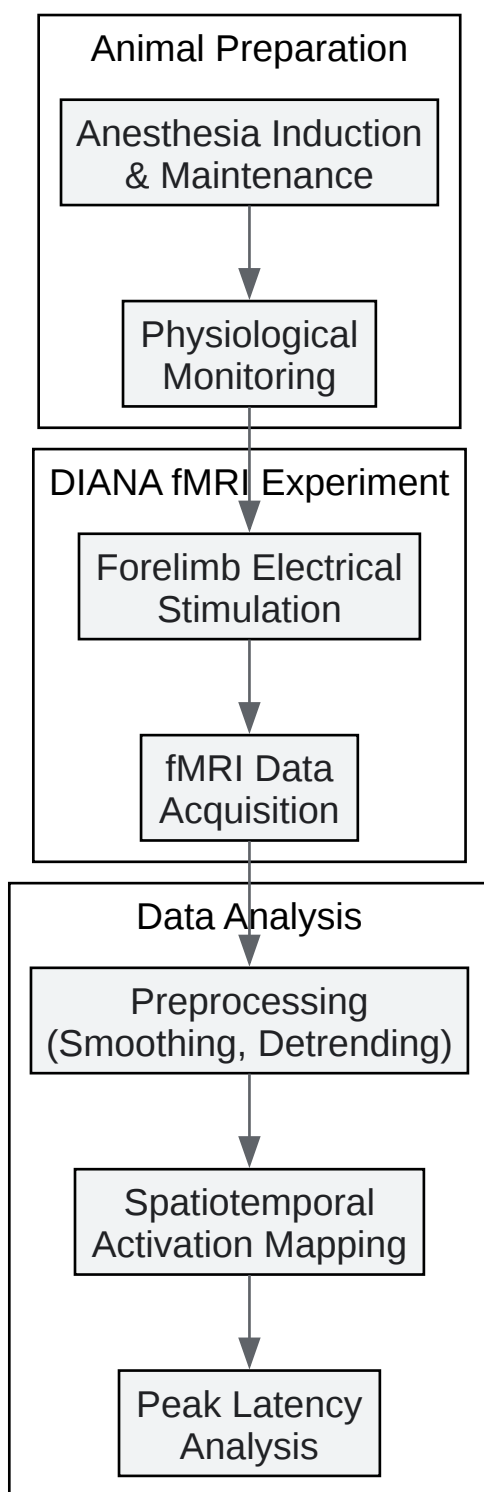
Signaling Pathway



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Caption: Simplified diagram of the forelimb sensory processing pathway with reported **DIANA** response latencies.

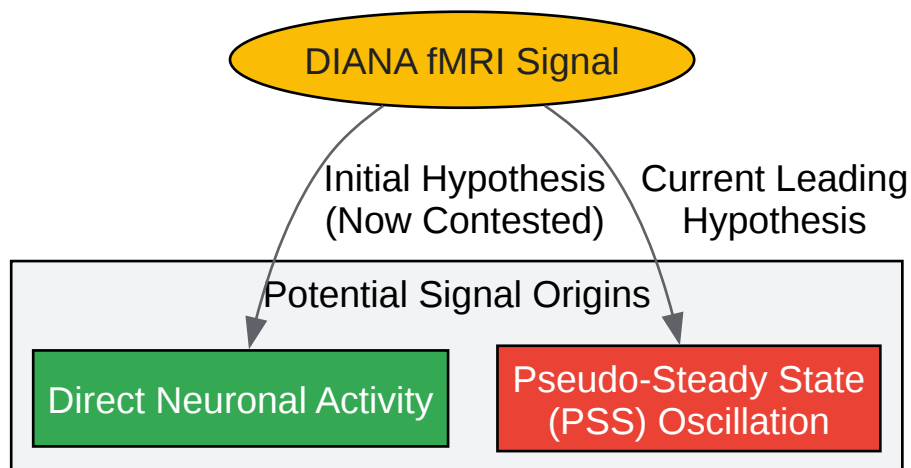
Experimental Workflow



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Caption: Experimental workflow for studying sensory processing pathways using **DIANA** fMRI.

Logical Relationship: DIANA Signal Interpretation



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Caption: Logical relationship illustrating the evolving interpretation of the **DIANA** fMRI signal.

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